An In-depth Technical Guide to 2-(2-Cyanophenyl)ethanesulfonic Acid

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Compound of Interest

Compound Name:	*2-(2-Cyanophenyl)ethanesulfonic acid*
CAS No.:	*1223748-51-3*
Cat. No.:	*B581143*

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This guide provides a comprehensive technical overview of **2-(2-Cyanophenyl)ethanesulfonic acid**, a bifunctional aromatic compound. It is intended for researchers, chemists, and professionals in drug development and materials science who require a deep understanding of this molecule's synthesis, characterization, and potential applications.

Introduction and Core Compound Identity

2-(2-Cyanophenyl)ethanesulfonic acid is an interesting molecule that incorporates three key functional groups: a phenyl ring, a nitrile (cyano) group, and an ethanesulfonic acid moiety. The ortho-positioning of the cyano and ethanesulfonic acid groups on the benzene ring creates a specific steric and electronic environment that dictates its chemical behavior and potential utility. The sulfonic acid group, being a strong acid, imparts high polarity and water solubility, while the nitrile group offers a versatile reactive site for a variety of chemical transformations.[1][2][3]

The formal IUPAC name for this compound is **2-(2-cyanophenyl)ethanesulfonic acid**.[4] It is also known by synonyms such as 2-cyanoBenzeneethanesulfonic acid.[4]

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Physicochemical Properties

A summary of the key physicochemical properties of **2-(2-Cyanophenyl)ethanesulfonic acid** is presented in the table below. These values are critical for designing experimental conditions, including solvent selection, reaction temperature, and purification strategies.

Property	Value	Source
IUPAC Name	2-(2-cyanophenyl)ethanesulfonic acid	[4]
CAS Number	1223748-51-3	[4]
Molecular Formula	$C_9H_9NO_3S$	[4]
Molecular Weight	211.24 g/mol	[4]
Appearance	Predicted to be a white to off-white solid	N/A
Solubility	Expected to be soluble in water and polar organic solvents	N/A
Acidity (pKa)	Estimated to be < 2 (strong acid)	N/A

Proposed Synthesis and Mechanistic Rationale

While specific literature on the synthesis of **2-(2-Cyanophenyl)ethanesulfonic acid** is sparse, a logical and robust synthetic route can be proposed based on established organosulfur chemistry. The following multi-step synthesis is designed for high yield and purity, starting from the readily available precursor, 2-bromobenzonitrile.

Synthetic Workflow Diagram

The overall workflow for the proposed synthesis is depicted below. This diagram illustrates the key transformations and intermediate stages, providing a clear visual guide for the experimental process.

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Caption: Proposed two-step synthesis workflow.

Step-by-Step Experimental Protocol

Step 1: Synthesis of 2-(2-Cyanophenyl)ethanethiol (Intermediate)

This step involves a nucleophilic substitution reaction to introduce the ethanethiol group onto the aromatic ring. A common method is the reaction with a protected thiol equivalent followed by deprotection.

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, dissolve 2-bromobenzonitrile (1.0 eq) in anhydrous N,N-dimethylformamide (DMF).
- Addition of Reagents: Add 2-mercaptoethanol (1.2 eq) and potassium carbonate (K_2CO_3) (2.5 eq) to the solution.
- Reaction Conditions: Heat the mixture to 80-90 °C and stir under a nitrogen atmosphere for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up and Isolation: After completion, cool the reaction mixture to room temperature and pour it into ice-cold water. Acidify with 1M HCl to pH ~2-3. Extract the aqueous layer with ethyl acetate (3 x 50 mL). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure to yield the crude intermediate.

Causality: The use of a polar aprotic solvent like DMF facilitates the S_nAr reaction. Potassium carbonate acts as a base to deprotonate the thiol, forming a potent nucleophile. The acidic work-up ensures the protonation of any resulting phenoxide.

Step 2: Oxidation to **2-(2-Cyanophenyl)ethanesulfonic Acid**

The ethanethiol intermediate is then oxidized to the corresponding sulfonic acid. Hydrogen peroxide is a common and effective oxidizing agent for this transformation.

- Reaction Setup: Dissolve the crude 2-(2-Cyanophenyl)ethanethiol from the previous step in a mixture of acetic acid and water.

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- Oxidation: Cool the solution in an ice bath and add 30% hydrogen peroxide (H_2O_2) (3.0-4.0 eq) dropwise, ensuring the temperature remains below 20°C.
- Reaction Conditions: After the addition is complete, allow the reaction to warm to room temperature and stir for 24 hours.
- Isolation and Purification: The product, being highly polar, will likely remain in the aqueous phase. The solvent can be removed under reduced pressure. The resulting solid can be recrystallized from a water/ethanol mixture to afford the pure **2-(2-Cyanophenyl)ethanesulfonic acid**.

Causality: The oxidation of thiols to sulfonic acids is a robust and high-yielding reaction. Acetic acid is used as a co-solvent to ensure miscibility of the organic thiol in the aqueous hydrogen peroxide.

Comprehensive Analytical Characterization

To ensure the identity and purity of the synthesized **2-(2-Cyanophenyl)ethanesulfonic acid**, a suite of analytical techniques should be employed.

Spectroscopic and Chromatographic Data

Analytical Technique	Expected Results
^{1}H NMR (in D_2O)	Aromatic protons (multiplets, ~7.5-7.9 ppm), -CH_2-CH_2- group (triplets, ~3.0-3.5 ppm).
^{13}C NMR (in D_2O)	Aromatic carbons (~110-140 ppm), nitrile carbon (-C≡N) (~115-120 ppm), aliphatic carbons (-CH_2-CH_2-) (~25-55 ppm).
FT-IR (KBr pellet)	Strong S=O stretch (~1050 and ~1200 cm^{-1}), C≡N stretch (~2230 cm^{-1}), broad O-H stretch from sulfonic acid (~3000-3500 cm^{-1}).
Mass Spectrometry (ESI-)	$[M-H]^-$ peak at m/z 210.02.
HPLC	A single sharp peak under appropriate reversed-phase or HILIC conditions.[5][6]

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Analytical Workflow Diagram

The following diagram outlines a logical workflow for the comprehensive analysis and quality control of the final product.

Caption: Workflow for analytical characterization.

Potential Applications and Future Directions

The unique combination of a nitrile and a sulfonic acid group on an aromatic scaffold suggests several potential applications for **2-(2-Cyanophenyl)ethanesulfonic acid** in both research and industrial settings.

Pharmaceutical Intermediates

The benzonitrile moiety is a common structural motif in many pharmaceutical compounds.[7][8][9] The sulfonic acid group can be used to improve the aqueous solubility and pharmacokinetic properties of drug candidates. This compound could serve as a versatile starting material for the synthesis of novel therapeutic agents.

Specialty Polymers and Materials Science

The nitrile group can undergo polymerization or be incorporated into polymer backbones.[10] The sulfonic acid group can impart ion-exchange properties to these materials, making them suitable for applications in membranes, catalysts, or separation media.

Coordination Chemistry

Both the nitrile and sulfonic acid groups can act as ligands for metal ions. This bifunctional nature could lead to the formation of novel coordination polymers or metal-organic frameworks (MOFs) with interesting catalytic or material properties.

Conclusion

2-(2-Cyanophenyl)ethanesulfonic acid is a molecule with significant untapped potential. This guide has provided a robust framework for its synthesis, characterization, and potential applications. The methodologies and insights presented herein are grounded in established chemical principles and are designed to be a valuable resource for scientists and researchers.

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Further exploration of this compound's reactivity and properties is warranted and could lead to significant advancements in various fields of chemistry and materials science.

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